LC-MS/MS method for quantification of 3,4-Dimethoxy-N-methylphenethylamine

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Compound of Interest

Compound Name:	*3,4-Dimethoxy-N-methylphenethylamine hydrochloride*
CAS No.:	*13078-76-7*
Cat. No.:	*B083445*

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An Application Note and Protocol for the Sensitive and Robust Quantification of 3,4-Dimethoxy-N-methylphenethylamine in Human Plasma using LC-MS/MS

Abstract

This application note details a highly selective, sensitive, and robust liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantification of 3,4-Dimethoxy-N-methylphenethylamine in human plasma. The protocol employs a straightforward solid-phase extraction (SPE) for sample clean-up, followed by chromatographic separation on a reversed-phase C18 column. Detection is achieved using a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode with positive electrospray ionization. The method was fully validated according to the International Council for Harmonisation (ICH) M10 guideline on bioanalytical method validation, demonstrating excellent performance in linearity, accuracy, precision, and stability.[1][2] This protocol is tailored for researchers, scientists, and drug development professionals requiring reliable bioanalytical data for

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pharmacokinetic, toxicokinetic, or clinical research studies involving substituted phenethylamines.

Introduction and Scientific Rationale

3,4-Dimethoxy-N-methylphenethylamine is a member of the substituted phenethylamine class, a group of compounds with diverse pharmacological activities that often target the central nervous system.[3] Accurate quantification of these molecules in biological matrices is fundamental for understanding their absorption, distribution, metabolism, and excretion (ADME) profiles. LC-MS/MS has become the definitive technique for such bioanalytical challenges due to its superior sensitivity and selectivity, which are crucial for distinguishing the analyte from complex biological matrix components.[4][5]

The rationale for the selected methodology is grounded in established bioanalytical principles. A reversed-phase C18 column is chosen for its proven efficacy in retaining and separating moderately polar compounds like phenethylamines.[6][7] The use of an acidic mobile phase modifier (formic acid) is a critical choice; it ensures the tertiary amine of the analyte is protonated, leading to improved peak shape and retention.[5] Solid-phase extraction (SPE) is employed over simpler methods like protein precipitation to achieve a cleaner extract, thereby minimizing matrix effects and ensuring long-term instrument robustness.[8] The use of a stable isotope-labeled internal standard (SIL-IS), 3,4-Dimethoxy-N-methylphenethylamine-d3, is the gold standard for correcting analyte variability during sample preparation and ionization.[9] This entire workflow is validated against internationally recognized standards to ensure the integrity and reliability of the generated data.[10][11]

Materials and Methods

Chemicals and Reagents

- 3,4-Dimethoxy-N-methylphenethylamine (purity ≥98%)
- 3,4-Dimethoxy-N-methylphenethylamine-d3 (SIL-IS, isotopic purity ≥99%)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)

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- Deionized water (resistivity ≥18.2 MΩ·cm)
- Human plasma (K2EDTA anticoagulant)
- SPE Cartridges (e.g., Hydrophilic-Lipophilic Balance, HLB, 30 mg, 1 mL)

Instrumentation

- Liquid Chromatograph: A high-performance liquid chromatography (HPLC) system capable of binary gradient elution (e.g., Agilent 1290 Infinity II, Waters ACQUITY UPLC).
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source (e.g., Sciex 7500, Thermo Scientific TSQ Altis).

Preparation of Standards and Quality Controls

- Primary Stock Solutions (1 mg/mL): Accurately weigh and dissolve 10 mg of 3,4-Dimethoxy-N-methylphenethylamine and its SIL-IS in 10 mL of methanol, respectively.
- Working Standard Solutions: Serially dilute the primary analyte stock solution with 50:50 (v/v) methanol:water to prepare working solutions for calibration curve (CC) standards.
- Internal Standard (IS) Working Solution (100 ng/mL): Dilute the SIL-IS primary stock solution with methanol.
- Calibration Curve (CC) and Quality Control (QC) Samples: Spike blank human plasma with the appropriate analyte working standard solutions to achieve the desired concentrations. A typical calibration range is 0.1 to 100 ng/mL. QC samples should be prepared at a minimum of four levels: Lower Limit of Quantification (LLOQ), Low QC, Medium QC, and High QC.

Detailed Experimental Protocols

Plasma Sample Preparation: Solid-Phase Extraction (SPE)

The SPE protocol is designed to efficiently remove proteins, phospholipids, and salts, which can cause ion suppression and contaminate the LC-MS system.[8][12]

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- Pre-treatment: Allow frozen plasma samples, CCs, and QCs to thaw completely at room temperature. Vortex gently. To 100 µL of plasma in a microcentrifuge tube, add 20 µL of the IS Working Solution (100 ng/mL). Vortex for 10 seconds.
- Dilution: Add 200 µL of 4% phosphoric acid in water to the plasma mixture. Vortex to mix. This step acidifies the sample to ensure the analyte is charged and retained on the SPE sorbent.
- SPE Cartridge Conditioning: Place SPE cartridges on a vacuum manifold. Condition the cartridges by passing 1 mL of methanol followed by 1 mL of deionized water.
- Sample Loading: Load the entire pre-treated sample onto the conditioned SPE cartridge. Apply gentle vacuum to draw the sample through the sorbent at a rate of approximately 1 mL/min.
- Washing: Wash the cartridge with 1 mL of 5% methanol in water to remove hydrophilic interferences. Follow with a wash of 1 mL of 20% methanol in water to remove more retained interferences without eluting the analyte.
- Elution: Elute the analyte and IS from the cartridge with 1 mL of methanol into a clean collection tube.
- Evaporation and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C. Reconstitute the residue in 100 µL of the initial mobile phase (95% Mobile Phase A, 5% Mobile Phase B). Vortex and transfer to an autosampler vial.

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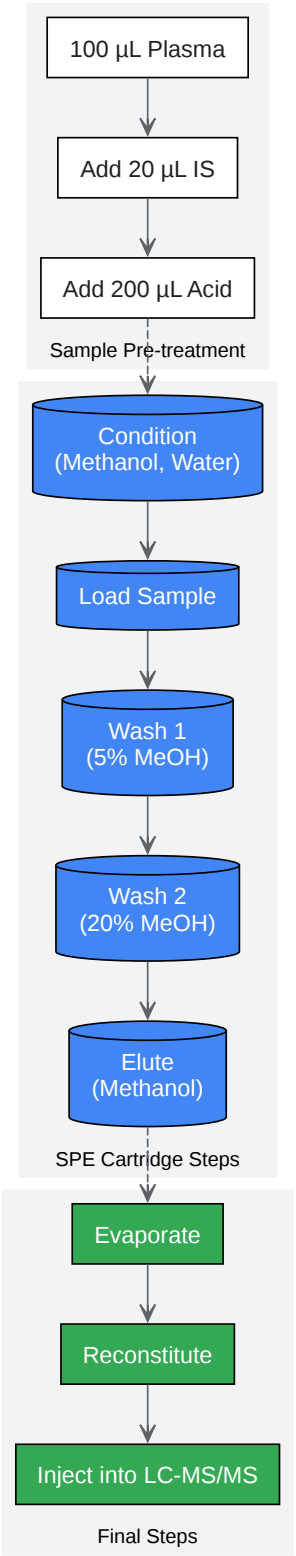


Diagram 1: Solid-Phase Extraction (SPE) Workflow

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Caption: Diagram 1: Step-by-step workflow for plasma sample preparation using SPE.

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LC-MS/MS Method Parameters

The chromatographic and mass spectrometric parameters must be carefully optimized to ensure sensitivity, selectivity, and reproducibility.

Table 1: Liquid Chromatography Parameters

Parameter	Condition	Rationale
Column	C18 Reversed-Phase (e.g., 100 x 2.1 mm, 1.8 µm)	Provides excellent retention and separation for phenethylamine-class compounds.[6][7]
Mobile Phase A	0.1% Formic Acid in Water	Acidic modifier promotes analyte protonation for good peak shape and ESI efficiency.[5]
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Acetonitrile is a strong organic solvent providing efficient elution and low backpressure.
Flow Rate	0.4 mL/min	Optimal for a 2.1 mm ID column, balancing analysis time and separation efficiency.
Column Temperature	40 °C	Reduces mobile phase viscosity and can improve peak shape and reproducibility.
Injection Volume	5 µL	A small volume minimizes potential matrix effects and column overload.
Gradient Elution	5% B to 95% B over 5 min, hold for 1 min, return to 5% B, re-equilibrate	A gradient is necessary to elute the analyte with a sharp peak and clean the column of late-eluting matrix components.

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Table 2: Mass Spectrometry Parameters

Parameter	Analyte (3,4-Dimethoxy-N-methylphenethylamine)	IS (Analyte-d3)	Rationale
Ionization Mode	ESI Positive	ESI Positive	The amine group is readily protonated in the acidic mobile phase, yielding a strong $[M+H]^+$ signal. [5]
Precursor Ion (Q1, m/z)	196.1	199.1	Corresponds to the protonated molecular ion $[M+H]^+$.
Product Ion (Q3, m/z)	165.1 (Quantifier), 150.1 (Qualifier)	168.1	Represents stable, characteristic fragments resulting from collision-induced dissociation (e.g., loss of CH_5N).
Dwell Time	100 ms	100 ms	Sufficient time to acquire >12 data points across the chromatographic peak for accurate quantification.
Collision Energy (CE)	Optimized (e.g., 15 eV)	Optimized	The voltage required to produce the most abundant and stable product ions.
Source Temperature	500 °C	500 °C	Optimized for efficient desolvation of the ESI droplets.

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Bioanalytical Method Validation

Method validation is performed to demonstrate that the analytical procedure is reliable and reproducible for its intended use.[13][14] The validation was conducted based on the principles outlined in the ICH M10 guideline.[1]

- Selectivity: Assessed by analyzing six different lots of blank human plasma to ensure no endogenous interferences are observed at the retention time of the analyte and IS.
- Linearity and Range: A calibration curve was constructed by plotting the peak area ratio (analyte/IS) against the nominal concentration. The curve was fitted with a linear, $1/x^2$ weighted regression. The correlation coefficient (r^2) should be ≥0.99.
- Accuracy and Precision: Analyzed QC samples at four levels in six replicates on three separate days. The accuracy (% bias) should be within ±15% of the nominal value (±20% at LLOQ), and the precision (%CV) should be ≤15% (≤20% at LLOQ).[1][10]
- Lower Limit of Quantification (LLOQ): The lowest concentration on the calibration curve that can be quantified with acceptable accuracy (±20%) and precision (≤20%).
- Matrix Effect: Evaluated by comparing the analyte response in post-extraction spiked plasma samples to the response in a pure solution. The IS-normalized matrix factor should be consistent across different lots of plasma.
- Recovery: The efficiency of the extraction process was determined by comparing the analyte response in pre-extraction spiked samples to that of post-extraction spiked samples.
- Stability: Analyte stability was confirmed under various conditions: bench-top (room temperature), freeze-thaw cycles, and long-term storage at -80°C.

Table 3: Summary of Method Validation Results

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Validation Parameter	Result	Acceptance Criteria (ICH M10)[1]
Linearity (r^2)	> 0.995	≥ 0.99
Range	0.1 – 100 ng/mL	-
LLOQ	0.1 ng/mL	Accuracy ±20%, Precision ≤20%
Intra-day Precision (%CV)	≤ 8.5%	≤ 15% (≤ 20% at LLOQ)
Inter-day Precision (%CV)	≤ 10.2%	≤ 15% (≤ 20% at LLOQ)
Accuracy (% Bias)	Within ± 9.0%	Within ±15% (±20% at LLOQ)
Extraction Recovery	> 85%	Consistent and reproducible
Matrix Effect	IS-normalized matrix factor CV < 10%	Minimal and compensated by IS
Stability	Stable for 24h at RT, 3 freeze-thaw cycles, and 90 days at -80°C	< 15% deviation from nominal

Conclusion

This application note presents a comprehensive, step-by-step protocol for the quantification of 3,4-Dimethoxy-N-methylphenethylamine in human plasma. The described LC-MS/MS method is selective, sensitive, and robust, leveraging a streamlined SPE sample preparation workflow. The full validation demonstrates that the method meets the stringent requirements of international regulatory guidelines for bioanalytical assays.[1][10] This protocol is fit-for-purpose and can be confidently implemented in regulated and non-regulated environments for pharmacokinetic and other drug development studies.

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